

6-Methylquinoxaline-2,3-dithiol: A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	6-Methylquinoxaline-2,3-dithiol
CAS No.:	25625-62-1
Cat. No.:	B1587999

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This guide provides an in-depth exploration of **6-methylquinoxaline-2,3-dithiol**, a potent chelating agent with significant applications in analytical chemistry. Drawing from established literature, this document serves as a technical resource for researchers, scientists, and professionals in drug development, offering detailed methodologies, mechanistic insights, and a thorough review of its coordination chemistry.

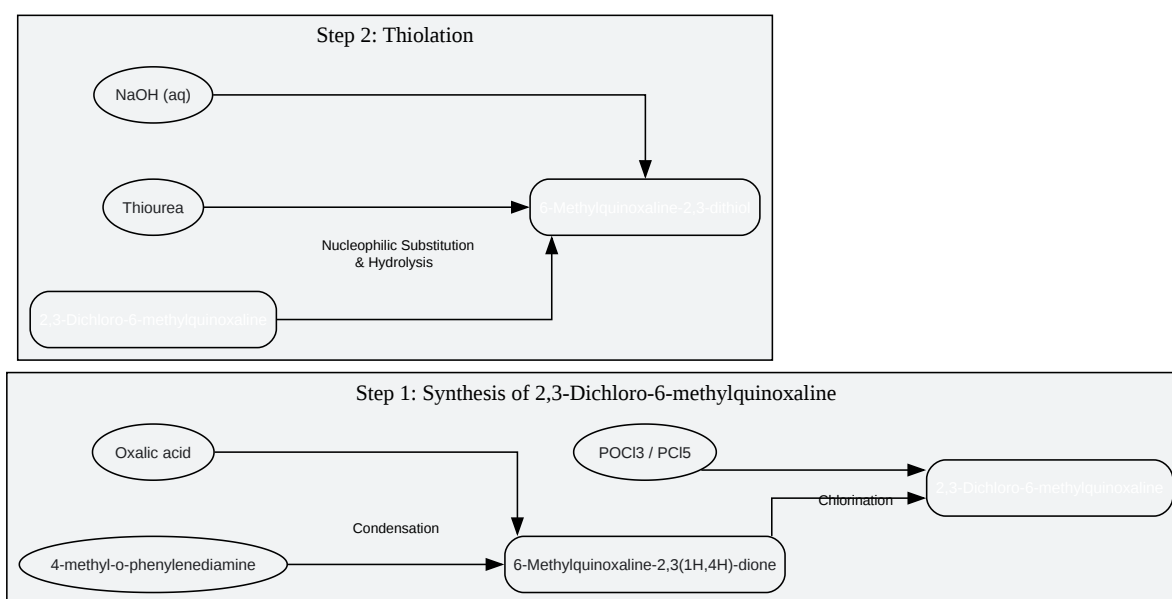
Introduction: The Significance of Dithiol Chelating Agents

Quinoxaline derivatives are a class of heterocyclic compounds with a wide range of biological activities, including antimicrobial, antiviral, and anticancer properties.[1][2][3] Within this family, quinoxaline-2,3-dithiols have emerged as powerful ligands in coordination chemistry. The presence of two thiol groups in close proximity creates an effective binding site for a variety of metal ions, forming stable, often colored, complexes. This characteristic makes them highly valuable as chromogenic reagents for the spectrophotometric determination of trace metals.[4][5] The addition of a methyl group at the 6-position of the quinoxaline ring, as in **6-**

6-methylquinoxaline-2,3-dithiol, can subtly modify its electronic properties and solubility, potentially enhancing its selectivity and sensitivity in analytical applications.

Synthesis and Characterization

The synthesis of **6-methylquinoxaline-2,3-dithiol** is typically achieved through a two-step process starting from 4-methyl-o-phenylenediamine. The general synthetic pathway is outlined below.



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Figure 1: General synthetic pathway for **6-Methylquinoxaline-2,3-dithiol**.

Experimental Protocol: Synthesis of 6-Methylquinoxaline-2,3-dithiol

This protocol is adapted from the established synthesis of the parent compound, quinoxaline-2,3-dithiol.[6]

Step 1: Synthesis of 2,3-Dichloro-6-methylquinoxaline

- **Condensation:** 4-methyl-o-phenylenediamine is condensed with oxalic acid to form 6-methylquinoxaline-2,3(1H,4H)-dione. This reaction typically involves heating the reactants in an aqueous or acidic medium.
- **Chlorination:** The resulting dione is then chlorinated using a mixture of phosphorus oxychloride (POCl_3) and phosphorus pentachloride (PCl_5) to yield 2,3-dichloro-6-methylquinoxaline. This step should be performed under anhydrous conditions and with appropriate safety precautions due to the corrosive and reactive nature of the reagents.

Step 2: Thiolation of 2,3-Dichloro-6-methylquinoxaline

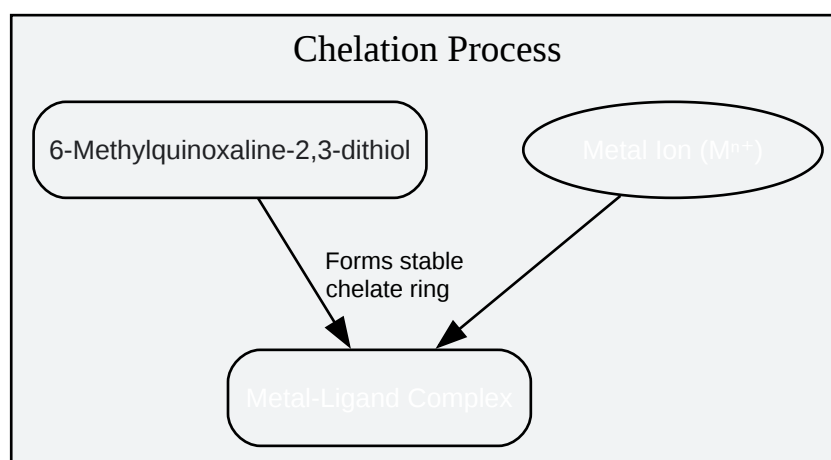
- **Reaction with Thiourea:** The 2,3-dichloro-6-methylquinoxaline is refluxed with thiourea in an alcoholic solvent, such as ethanol. Thiourea acts as a sulfur source for the nucleophilic substitution of the chlorine atoms.
- **Hydrolysis:** After the initial reaction, an aqueous solution of sodium hydroxide (NaOH) is added to the mixture, and the reflux is continued. The basic hydrolysis of the intermediate yields the sodium salt of **6-methylquinoxaline-2,3-dithiol**, which is soluble in the aqueous-alcoholic mixture.
- **Acidification and Isolation:** The reaction mixture is filtered while hot to remove any insoluble impurities. The filtrate is then cooled and acidified with a suitable acid (e.g., acetic acid or dilute HCl). The acidification protonates the thiolate groups, causing the desired **6-methylquinoxaline-2,3-dithiol** to precipitate out of the solution as a solid. The product can then be collected by filtration, washed with water, and dried.[6]

Physicochemical Properties

Property	Value	Reference
CAS Number	25625-62-1	[7][8]
Molecular Formula	C ₉ H ₈ N ₂ S ₂	[7][8]
Molecular Weight	208.3 g/mol	[7]
Physical Form	Solid	[7]
Purity (Typical)	>95% (HPLC)	[7]

Coordination Chemistry and Analytical Applications

6-Methylquinoxaline-2,3-dithiol is a versatile chelating agent that forms stable complexes with a wide range of metal ions. The two thiol groups act as soft donor atoms, showing a high affinity for soft and borderline metal ions. This property is the basis for its use in the spectrophotometric determination of these metals.



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Figure 2: Chelation of a metal ion by **6-Methylquinoxaline-2,3-dithiol**.

Spectrophotometric Determination of Metal Ions

The formation of colored complexes between **6-methylquinoxaline-2,3-dithiol** and metal ions allows for their quantitative determination using UV-Vis spectrophotometry. The general

procedure involves mixing the sample containing the metal ion with a solution of the reagent under specific pH and solvent conditions, followed by measuring the absorbance at the wavelength of maximum absorption (λ_{max}).

General Experimental Protocol for Spectrophotometric Analysis:

- **Preparation of Standard Solutions:** Prepare a series of standard solutions of the metal ion of known concentrations.
- **Complex Formation:** To each standard solution (and the unknown sample), add a solution of **6-methylquinoxaline-2,3-dithiol** and a buffer solution to maintain the optimal pH. The solvent is typically an aqueous-organic mixture (e.g., aqueous ethanol) to ensure the solubility of both the ligand and the complex.
- **Absorbance Measurement:** Measure the absorbance of each solution at the λ_{max} of the metal complex against a reagent blank.
- **Calibration Curve:** Plot a calibration curve of absorbance versus the concentration of the standard solutions.
- **Determination of Unknown:** Determine the concentration of the metal ion in the unknown sample by interpolating its absorbance on the calibration curve.

Applications in the Determination of Specific Metals

While specific data for **6-methylquinoxaline-2,3-dithiol** is limited, extensive research on the parent compound, quinoxaline-2,3-dithiol, provides a strong indication of its potential applications.

Cobalt (Co^{2+}) and Nickel (Ni^{2+}):

Quinoxaline-2,3-dithiol reacts with Co(II) and Ni(II) to form intensely colored complexes.[4][5] This reaction can be used for the simultaneous determination of both metals. The stability and stoichiometry of these complexes are pH-dependent.[4] For instance, with a related reagent, S-2-(3-mercaptoquinoxaliny)thiuronium chloride, which hydrolyzes to quinoxaline-2,3-dithiol, Co(II) and Ni(II) form 1:3 and 1:2 metal-to-ligand complexes, respectively, at pH 10.[5]

Palladium (Pd²⁺):

Palladium(II) forms a stable, colored complex with quinoxaline-2,3-dithiol, making it a suitable reagent for the spectrophotometric determination of palladium.[9][10] The high sensitivity of this reaction allows for the determination of palladium at trace levels.

Table of Analytical Parameters for Metal Determination with Quinoxaline-2,3-dithiol (as a proxy for the 6-methyl derivative):

Metal Ion	pH	λ_{max} (nm)	Stoichiometry (M:L)	Reference
Cobalt (II)	2	510	1:3	[4][5]
Nickel (II)	2	606, 665	1:2	[4][5]
Copper (I)	2	625	-	[4]
Palladium (II)	-	-	-	[9][10]

Note: The data presented in this table is for the parent compound, quinoxaline-2,3-dithiol, and serves as a predictive guide for the behavior of **6-methylquinoxaline-2,3-dithiol**. Experimental validation is necessary to determine the precise parameters for the methylated derivative.

Spectroscopic and Electrochemical Properties

The spectroscopic and electrochemical properties of **6-methylquinoxaline-2,3-dithiol** are crucial for its characterization and for understanding its behavior as a chelating agent.

UV-Visible Spectroscopy

The UV-Vis spectrum of **6-methylquinoxaline-2,3-dithiol** is expected to show characteristic absorption bands corresponding to π - π^* and n - π^* transitions within the quinoxaline ring system. For a related compound, 6-methyl-2,3-diphenylquinoxaline, absorption maxima have been observed at approximately 249 nm and 348 nm.[11] Upon complexation with a metal ion, a new, often intense, absorption band appears in the visible region, which is attributed to ligand-to-metal charge transfer (LMCT). The position and intensity of this band are dependent on the metal ion and the geometry of the complex.

Infrared (IR) Spectroscopy

The IR spectrum of **6-methylquinoxaline-2,3-dithiol** would be characterized by the presence of a weak S-H stretching vibration, typically in the region of 2550-2600 cm^{-1} . The absence or significant shift of this band upon complexation provides strong evidence of coordination through the sulfur atoms. Other characteristic bands would include C=N and C=C stretching vibrations of the quinoxaline ring.

Electrochemical Properties

Cyclic voltammetry can be employed to study the redox behavior of **6-methylquinoxaline-2,3-dithiol** and its metal complexes. Quinoxaline derivatives are known to be electrochemically active, undergoing reversible or quasi-reversible reduction processes.^[12] The complexation with a metal ion will shift the reduction and oxidation potentials, providing information about the electronic interaction between the ligand and the metal center.

Conclusion and Future Perspectives

6-Methylquinoxaline-2,3-dithiol is a promising chelating agent with significant potential for applications in analytical chemistry, particularly for the spectrophotometric determination of heavy and transition metal ions. Its synthesis is achievable through established chemical routes, and its coordination chemistry is expected to be rich and varied.

Future research in this area should focus on:

- Detailed Synthesis and Characterization: A comprehensive study of the synthesis of **6-methylquinoxaline-2,3-dithiol**, including optimization of reaction conditions and full spectroscopic and electrochemical characterization.
- Systematic Study of Metal Complexation: A thorough investigation of its complexation reactions with a wide range of metal ions to determine stability constants, stoichiometry, and optimal conditions for complex formation.^{[13][14][15]}
- Development of Analytical Methods: The development and validation of new spectrophotometric and other analytical methods for the determination of trace metals in various environmental and biological samples.

- Exploration of Other Applications: Investigating the potential of **6-methylquinoxaline-2,3-dithiol** and its metal complexes in other fields, such as catalysis, materials science, and medicinal chemistry.

By building upon the foundational knowledge of quinoxaline chemistry, researchers can unlock the full potential of **6-methylquinoxaline-2,3-dithiol** as a valuable tool in various scientific disciplines.

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